

An In-depth Technical Guide to Methyl 2-(aminomethyl)nicotinate and its Analogs

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Methyl 2-(aminomethyl)nicotinate

Cat. No.: B1611452 Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 2-(aminomethyl)nicotinate is a heterocyclic compound belonging to the pyridine family, characterized by a methyl ester and an aminomethyl group at the 2- and 3-positions of the pyridine ring, respectively. While specific literature on **methyl 2-(aminomethyl)nicotinate** is sparse, this technical guide provides a comprehensive overview of its synthesis, physicochemical properties, and potential biological activities by drawing parallels with its structural isomers and related nicotinic acid derivatives. This document aims to serve as a valuable resource for researchers and professionals in drug discovery and development by consolidating available data, presenting detailed experimental protocols, and visualizing key chemical and biological pathways.

Introduction

Nicotinic acid and its derivatives are a well-established class of compounds with diverse pharmacological activities.[1][2] Methyl nicotinate, a simple ester of nicotinic acid, is known for its topical vasodilatory effects.[3][4] The introduction of an aminomethyl group to the nicotinic acid scaffold, as seen in **methyl 2-(aminomethyl)nicotinate**, presents an interesting modification that could modulate its biological profile. This guide explores the existing, albeit limited, knowledge on the target compound and leverages data from closely related analogs to infer its potential properties and mechanisms of action.



Physicochemical Properties

Quantitative data for **methyl 2-(aminomethyl)nicotinate** is not readily available in the public domain. However, data for its hydrochloride salt and a structural isomer are presented below for comparison.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Form	Storage Conditions
Methyl 2- (aminomethyl)nicotinate hydrochloride	151509-01-2	C8H11CIN2O2	202.64	Solid	Inert atmosphere, 2-8°C
Methyl 5- (aminomethyl)nicotinate hydrochloride	1260791-59- 0	C8H10CIN2O2	Not specified	Not specified	Not specified
Methyl 2- aminonicotina te	14667-47-1	C7H8N2O2	152.15	Not specified	-80°C (6 months), -20°C (1 month)

Synthesis and Experimental Protocols

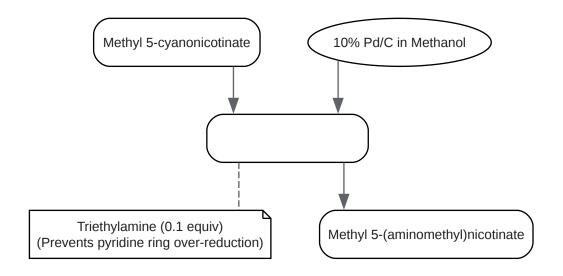
While a specific, detailed synthesis protocol for **methyl 2-(aminomethyl)nicotinate** was not found in the reviewed literature, synthetic routes for related compounds provide a foundational methodology.

General Synthetic Approach for Aminomethyl Nicotinates

The synthesis of aminomethyl nicotinate derivatives can be approached through the reduction of a corresponding cyanonicotinate precursor.

Experimental Workflow: Synthesis of Aminomethyl Nicotinate Derivatives





Click to download full resolution via product page

Caption: General workflow for the synthesis of methyl 5-(aminomethyl)nicotinate via catalytic hydrogenation.

Synthesis of Methyl 2-methylnicotinate

A patented method describes the synthesis of the related compound, methyl 2-methylnicotinate, which could potentially be adapted.

Experimental Protocol:

- Step 1: Formation of Intermediate B: 1,1,3,3-tetramethoxypropane or 1,1,3,3-tetraethoxypropane is reacted under acidic conditions to yield compound B.
- Step 2: Condensation Reaction: Compound B is then reacted with a beta-aminocrotonic acid ester in an organic solvent to produce methyl 2-methylnicotinate.

This process is highlighted as being safer by avoiding the use of malodorous acrolein and offers a yield of over 65% with a purity of more than 98%.

Biological Activity and Potential Applications

Direct studies on the biological activity of **methyl 2-(aminomethyl)nicotinate** are lacking. However, the activities of related nicotinic acid derivatives suggest potential therapeutic applications.



Vasodilatory and Anti-inflammatory Effects

Methyl nicotinate is a known rubefacient and vasodilator.[2] Topical application induces localized erythema and increases blood flow.[4] This effect is believed to be mediated by the release of prostaglandins.[3] Derivatives of nicotinic acid have also been explored for their anti-inflammatory properties.[5] The aminomethyl group in the target compound could potentially modulate these activities.

Neurological and Cardiovascular Applications

The structural isomer, methyl 5-(aminomethyl)nicotinate, is suggested to interact with nicotinic acetylcholine receptors, which could lead to vasodilation and modulation of neurotransmitter release.[6] This points to potential applications in cardiovascular and neurological disorders.

Antimicrobial Activity

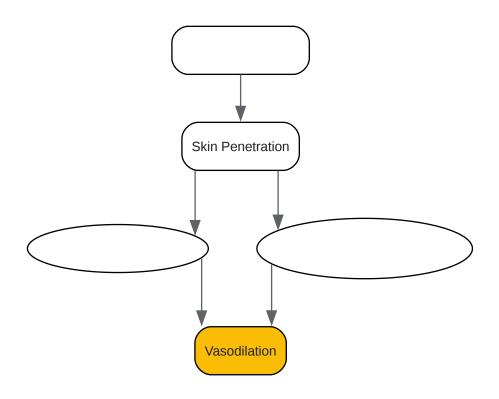
Novel nicotinic acid derivatives have been synthesized and evaluated for their antimicrobial activity against various bacterial and fungal strains.[7] This suggests that the core nicotinic acid scaffold can be a valuable starting point for the development of new anti-infective agents.

Mechanism of Action

The proposed mechanism of action for the vasodilatory effects of methyl nicotinate involves the prostaglandin pathway and local sensory nerves.

Signaling Pathway: Vasodilation by Methyl Nicotinate





Click to download full resolution via product page

Caption: Proposed mechanism of vasodilation induced by topical methyl nicotinate.[3]

Experimental Protocol: Investigating the Mechanism of Vasodilation

A study on methyl nicotinate-induced skin blood flow involved the following methodology:

- Subjects: Healthy volunteers.
- Inhibitors: Selective inhibitors for NO-mediated (L-NMMA), nerve-mediated (lidocaine/prilocaine), and cyclooxygenase-mediated (NSAID) pathways were applied.
- Application: Methyl nicotinate was applied topically.
- Measurement: Microvascular responses were measured using laser speckle contrast imaging (LSCI).
- Results: NSAIDs and lidocaine/prilocaine significantly reduced the perfusion increase, while L-NMMA had no effect, indicating the involvement of the prostaglandin pathway and local sensory nerves.[3]



Conclusion

Methyl 2-(aminomethyl)nicotinate remains a compound with limited specific research. However, by examining its structural analogs, a picture of its potential chemical and biological properties emerges. The synthetic pathways and biological activities of related nicotinic acid derivatives provide a strong foundation for future research into this specific molecule. This guide consolidates the available information to facilitate further investigation into the therapeutic potential of methyl 2-(aminomethyl)nicotinate and its derivatives in areas such as inflammation, cardiovascular disease, and neurology. Further studies are warranted to elucidate the precise pharmacological profile of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Human Metabolome Database: Showing metabocard for Methyl nicotinate (HMDB0029806) [hmdb.ca]
- 2. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 3. Skin blood flow response to topically applied methyl nicotinate: Possible mechanisms PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Topical Application of Methyl Nicotinate Solution Enhances Peripheral Blood Collection PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Synthesis and biological evaluation of new nicotinic acid derivatives as potential antiinflammatory agents with enhanced gastric safety profile - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Buy Methyl 5-(aminomethyl)nicotinate hydrochloride (EVT-2604800) | 1260791-59-0 [evitachem.com]
- 7. Synthesis and Biological Evaluation of Some Novel Nicotinic Acid Derivatives | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 2-(aminomethyl)nicotinate and its Analogs]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b1611452#methyl-2-aminomethyl-nicotinate-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com